

# physical and chemical properties of 2,5-dihydroxy-1,4-dithiane

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## Compound of Interest

Compound Name: 1,4-Dithiane-2,5-diol

Cat. No.: B140307

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## An In-depth Technical Guide to 2,5-Dihydroxy-1,4-dithiane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and biological properties of 2,5-dihydroxy-1,4-dithiane (CAS No: 40018-26-6), a versatile heterocyclic compound. It serves as a crucial intermediate in various synthetic pathways, particularly in the pharmaceutical and flavor industries.

## Physical and Chemical Properties

2,5-Dihydroxy-1,4-dithiane is a white to pale yellow crystalline powder.<sup>[1][2][3]</sup> It is the stable dimer of mercaptoacetaldehyde and is characterized by a six-membered dithiane ring with hydroxyl groups at the 2 and 5 positions.<sup>[4][5]</sup> This structure imparts a unique combination of properties, including a distinct sulfurous, meaty, and toasted bread-like odor.<sup>[2][6]</sup>

Table 1: Physical and Chemical Properties of 2,5-Dihydroxy-1,4-dithiane

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub> S <sub>2</sub>	[7][8]
Molecular Weight	152.24 g/mol	[7][8]
Appearance	White to pale yellow/orange/green crystalline powder or solid.	[1][2][8]
Odor	Sulfurous, meaty, toasted bread-like.	[2][6][9]
Melting Point	108-110 °C (pure)[10], 130 °C (with decomposition)[1][2][7][8] [9], 139-146 °C[3]	[1][2][3][7][8][9][10]
Boiling Point	167.7 - 207.1 °C[11], 360.87 °C (estimated)[1]	[1][11]
Solubility	Slightly soluble in water; soluble in alcohol.[1][12] Water solubility: 5.17 g/L at 20 °C[11], 0.39% at 20 °C.[2][13]	[1][2][11][12][13]
logP (n-octanol/water)	-0.276 at 22.8 °C[11], 0.020 (estimated)[1]	[1][11]
pH	4.9 (for a 3.9 g/L aqueous solution)	[2][11]
Flash Point	175.56 °C (348.00 °F) TCC	[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 2,5-dihydroxy-1,4-dithiane. Various techniques have been employed to elucidate its structure.

Table 2: Spectroscopic Data for 2,5-Dihydroxy-1,4-dithiane

Technique	Key Findings / Available Data	Source(s)
$^1\text{H}$ NMR	A patent describes the $^1\text{H}$ -NMR spectrum showing two quartets for the $\text{CH}_2$ group protons at $\delta = 2.79$ ppm and $\delta = 3.25$ ppm, and a quartet for the $\text{CH}$ group proton at $\delta = 4.78$ ppm.	[10]
$^{13}\text{C}$ NMR	Spectra are available for viewing in chemical databases.	[14][15]
Mass Spectrometry (MS)	GC-MS data is available, with a top peak at $m/z$ 76.	[12][14][16]
Infrared (IR) Spectroscopy	IR spectra are available in chemical databases.	[14][15]
Raman Spectroscopy	Raman spectra are available in chemical databases.	[14][15]

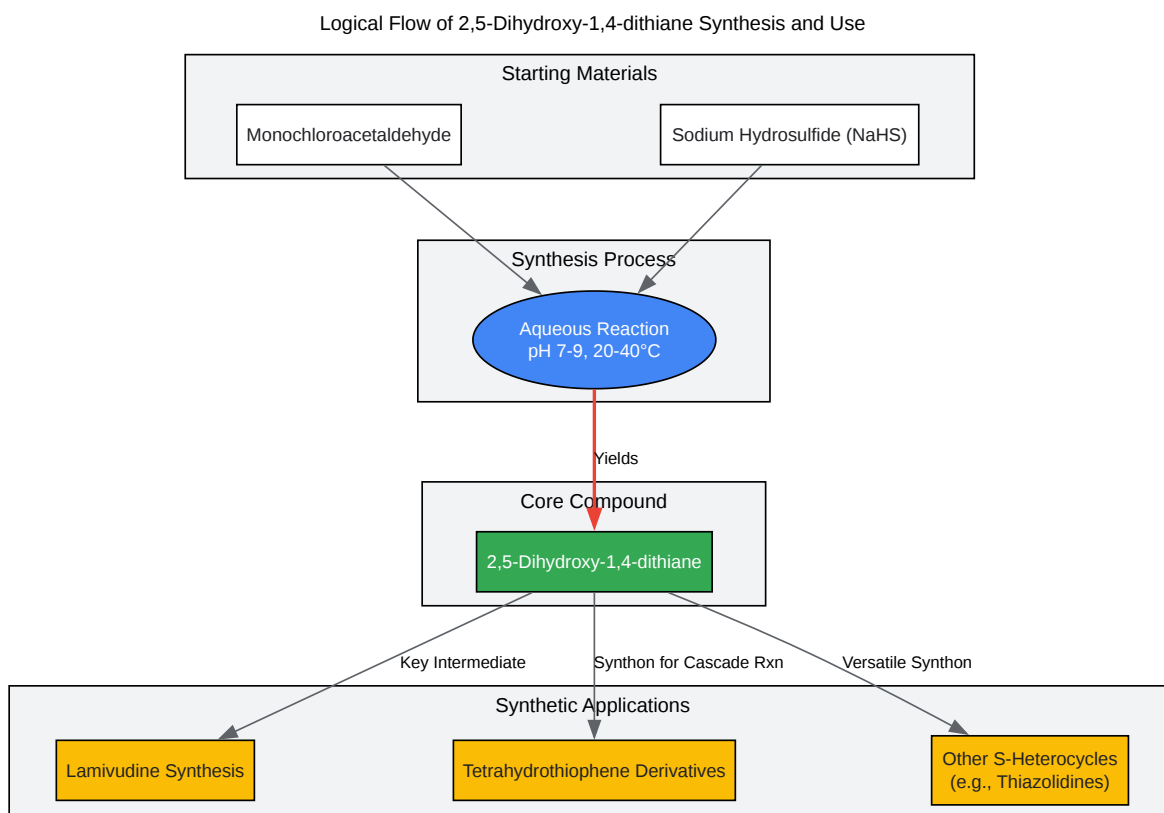
## Chemical Synthesis and Reactivity

2,5-Dihydroxy-1,4-dithiane is a valuable synthon for incorporating thiol groups and constructing various sulfur-containing heterocycles.[2][5] Its bifunctional nature allows it to act as both a nucleophile and an electrophile.[5]

Key reactions include:

- Sulfa-Michael/Aldol Cascade Reactions: It reacts with chalcones in the presence of a bifunctional squaramide catalyst to yield trisubstituted tetrahydrothiophenes.[2][13]
- [3+3] Cycloaddition: It undergoes diastereoselective cycloaddition with azomethine imines.[2][13]
- Gewald Reactions: It is used in Gewald reactions to produce 2-amino-thiophene derivatives.[5]

This compound is a key intermediate in the synthesis of pharmaceuticals, such as the antiretroviral drug lamivudine, and other potential antiviral and antitumor agents.[2][3][17]



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Caption: Synthesis pathway and key applications of 2,5-dihydroxy-1,4-dithiane.

## Experimental Protocols

### Synthesis of Pure 2,5-Dihydroxy-1,4-dithiane

A patented method describes the preparation of pure 2,5-dihydroxy-1,4-dithiane with a melting point of 108-110 °C.[10]

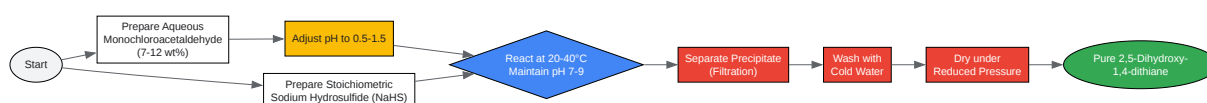
Objective: To synthesize pure 2,5-dihydroxy-1,4-dithiane by reacting monochloroacetaldehyde with sodium hydrogen sulfide under controlled pH.

## Materials:

- Aqueous monochloroacetaldehyde solution (7-12% by weight)
- Sodium hydrogen sulfide (NaHS)
- Apparatus for controlled pH reaction, filtration, and vacuum drying

## Procedure:

- Adjust the pH of the aqueous monochloroacetaldehyde solution to between 0.5 and 1.5 before initiating the reaction.[10]
- React stoichiometric amounts of the pH-adjusted monochloroacetaldehyde solution with sodium hydrogen sulfide in an aqueous medium.[10]
- Maintain the temperature of the reaction mixture between 20 °C and 40 °C.[10]
- Continuously monitor and maintain the pH of the reaction mixture between 7 and 9.[10]
- The product, 2,5-dihydroxy-1,4-dithiane, precipitates out of the solution.
- Separate the obtained solid from the reaction mixture immediately or continuously via filtration.[10]
- Wash the solid with cold water to remove any salts.[10]
- Dry the final product under mild conditions, such as at room temperature under reduced pressure, to yield pure 2,5-dihydroxy-1,4-dithiane.[10]



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Caption: Experimental workflow for the synthesis of pure 2,5-dihydroxy-1,4-dithiane.

## Biological Activity and Applications

2,5-Dihydroxy-1,4-dithiane and its derivatives have demonstrated notable biological activities.

- **Phytogrowth-Inhibitory Activity:** The compound has been reported to inhibit the root growth of certain plant species, suggesting potential applications in agriculture.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- **Antibacterial Activity:** It possesses antibacterial properties.[\[2\]](#)
- **Pharmaceutical Intermediate:** It is a critical building block for antiviral drugs like lamivudine and entecavir, which are used in the treatment of Hepatitis B and AIDS.[\[3\]](#)[\[17\]](#) It is also used to synthesize thienodiazepine derivatives that may act as sedatives, analgesics, and muscle relaxants.[\[10\]](#)
- **Flavor and Fragrance:** Due to its unique organoleptic properties, it is used as a flavoring agent in the food industry.[\[1\]](#)[\[6\]](#)[\[9\]](#)
- **Biomedical Polymers:** The monomer has been used to synthesize aliphatic random copolyesters with potential anticancer, antioxidant, and antimicrobial activity for biomedical applications.[\[18\]](#)

## Safety Information

2,5-Dihydroxy-1,4-dithiane is classified as harmful and requires careful handling.

- **Hazards:** It is harmful if swallowed, may cause skin sensitization, and poses a risk of serious damage to the eyes.[\[1\]](#)[\[8\]](#) It is also considered harmful to aquatic organisms with long-term effects.[\[1\]](#)[\[4\]](#)
- **Precautionary Measures:** When handling, it is essential to wear suitable protective clothing, gloves, and eye/face protection.[\[1\]](#)[\[8\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[19\]](#)
- **Storage:** The compound should be stored in a cool, dry place (recommended 2-8°C) under an inert gas like nitrogen.[\[7\]](#)[\[9\]](#)

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